

A Comparative Performance Analysis: Diisooctyl Maleate vs. Dioctyl Terephthalate

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Compound of Interest

Compound Name: *Diisooctyl maleate*

Cat. No.: *B074544*

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A comprehensive guide for researchers, scientists, and drug development professionals on the performance characteristics of **Diisooctyl Maleate** (DIOM) and Dioctyl Terephthalate (DOTP), supported by experimental data and detailed methodologies.

In the realm of polymer science and formulation, the selection of an appropriate plasticizer is critical to achieving the desired physical and mechanical properties of the final product. Plasticizers are essential additives that impart flexibility, durability, and processability to otherwise rigid polymers like polyvinyl chloride (PVC). For decades, ortho-phthalate esters have been the industry standard. However, increasing regulatory scrutiny and a growing demand for safer, more environmentally friendly materials have driven the development of alternative, non-phthalate plasticizers.

Among these alternatives, **Diisooctyl Maleate** (DIOM) and Dioctyl Terephthalate (DOTP) have garnered significant attention. This guide provides an objective comparison of the performance of DIOM and DOTP, focusing on key metrics relevant to researchers and professionals in material and drug development. It is important to note that while extensive data is available for DOTP, direct, head-to-head comparative experimental data for DIOM under identical conditions is limited in publicly available literature. Therefore, this comparison draws upon a combination of direct data for DOTP and data for DIOM and other linear maleate esters to provide a comprehensive overview.

Executive Summary

Diethyl Terephthalate (DOTP) is a well-established, high-performance non-phthalate plasticizer renowned for its excellent thermal stability, low volatility, and strong performance in flexible PVC applications.[1][2] It is a terephthalate, an isomer of the ortho-phthalate diethyl phthalate (DOP), and is considered to have a more favorable toxicological profile.[3]

Diisooctyl Maleate (DIOM) is a maleate ester that also functions as a non-phthalate plasticizer. Maleate plasticizers are known to be effective in reducing the glass transition temperature of PVC.[4] DIOM is also used as a co-monomer in polymerization processes for applications such as adhesives and coatings.[5][6]

This guide will delve into a detailed comparison of their performance based on available data, covering mechanical properties, thermal stability, and migration resistance.

Quantitative Performance Comparison

The following tables summarize the key performance indicators for DIOM and DOTP. Data for DOTP is widely available, while data for DIOM is supplemented with findings from studies on linear diethyl maleate (DOM) to provide a reasonable estimation of its performance.

Table 1: Physical and Chemical Properties

Property	Diisooctyl Maleate (DIOM)	Diethyl Terephthalate (DOTP)
Chemical Formula	C ₂₀ H ₃₆ O ₄	C ₂₄ H ₃₈ O ₄
Molecular Weight	340.5 g/mol	390.5 g/mol
Appearance	Colorless to light yellow oily liquid[7]	Clear, colorless, oily liquid[1]
Boiling Point	203°C @ 0.67 kPa[7]	~385 °C[8]
Flash Point	170°C (open cup)[7]	High, characteristic of diesters

Table 2: Mechanical Properties of Plasticized PVC (at 40 phr concentration)

Plasticizer	Tensile Strength (MPa)	Elongation at Break (%)	Shore A Hardness
Diisooctyl Maleate (DIOM) (estimated)	~18 - 22[9]	~350 - 400[9]	~80 - 85[9]
Dioctyl Terephthalate (DOTP)	15.2[10]	330[10]	84[10]

Note: Data for DIOM is estimated based on performance of similar maleate plasticizers.

Table 3: Thermal and Migration Properties of Plasticized PVC

Plasticizer	Glass Transition Temp. (°C)	5% Weight Loss Temp. (°C)	Migration Rate
Diisooctyl Maleate (DIOM) (estimated)	~ -30 to -40[9]	~230 - 250[9]	Moderate[9]
Dioctyl Terephthalate (DOTP)	~ -31[10]	>250	Low[1]

Note: Data for DIOM is estimated based on performance of similar maleate plasticizers.

Performance Analysis

Plasticizing Efficiency

The plasticizing efficiency of a compound is its ability to impart flexibility to a polymer. This is typically measured by the reduction in Shore hardness and glass transition temperature (T_g), and the increase in elongation at break.

Dioctyl Terephthalate (DOTP) is a highly efficient plasticizer for PVC, comparable to traditional phthalates.[2] It effectively reduces the intermolecular forces between PVC chains, leading to a significant decrease in T_g and increased flexibility.[11]

Diisooctyl Maleate (DIOM), based on data from similar maleate esters, is also an effective plasticizer. Studies on linear maleate diesters have shown that their plasticizing efficiency

increases with the length of the alkyl chain, and they can perform as well as or better than DEHP.[4] The cis-structure of maleates contributes to their efficiency in plasticizing PVC.[4]

Thermal Stability

Thermal stability is a crucial parameter for plasticizers, especially during high-temperature processing of PVC. It is often evaluated using thermogravimetric analysis (TGA).

DOTP exhibits superior thermal stability, which is one of its key advantages.[1] This ensures that PVC products maintain their integrity and performance even when exposed to elevated temperatures during their service life.

The thermal stability of DIOM and other maleate plasticizers can be a point of consideration. Some studies suggest that maleates may have lower thermal stability compared to other classes of plasticizers.[9] This could be a limiting factor in applications requiring high-temperature resistance.

Migration Resistance

Migration resistance refers to the ability of a plasticizer to remain within the polymer matrix over time and under various environmental conditions. Low migration is essential for the long-term durability of the plasticized material and for minimizing potential human and environmental exposure.

DOTP is known for its low volatility and high permanence, which translates to excellent migration resistance.[1][10] This is attributed to its higher molecular weight and chemical structure.

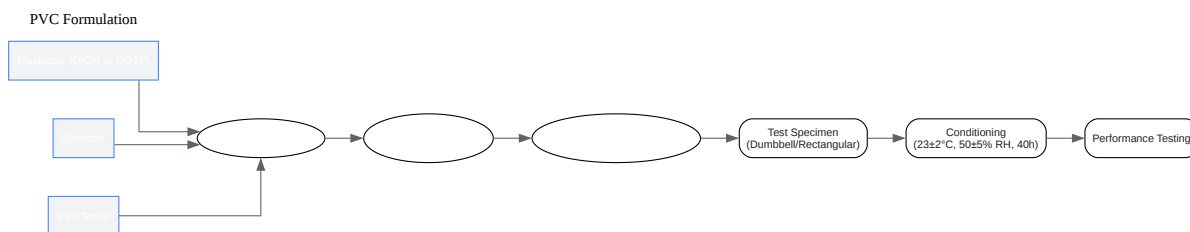
The migration rate of DIOM is expected to be moderate.[9] The potential for the buildup of monoester metabolites from the biodegradation of dioctyl maleate has been noted, which could be a factor in certain environments.[4]

Experimental Protocols

To validate the performance of plasticizers like DIOM and DOTP, standardized testing methods are crucial. The following are detailed protocols for key performance evaluations based on internationally recognized standards.

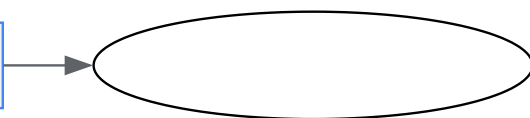
Sample Preparation

A standardized workflow is essential for ensuring the comparability of results.



Specimen Preparation

Dumbbell-shaped Specimen (ASTM D412)



Data Acquisition

Tensile Strength & Elongation

Stacked Sheets (min 6mm, ASTM D2240)



Hardness Value

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